

Application Notes and Protocols: Preparation of SAR629 Stock Solution

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Compound of Interest

Compound Name: SAR629

Cat. No.: B15579264

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Introduction

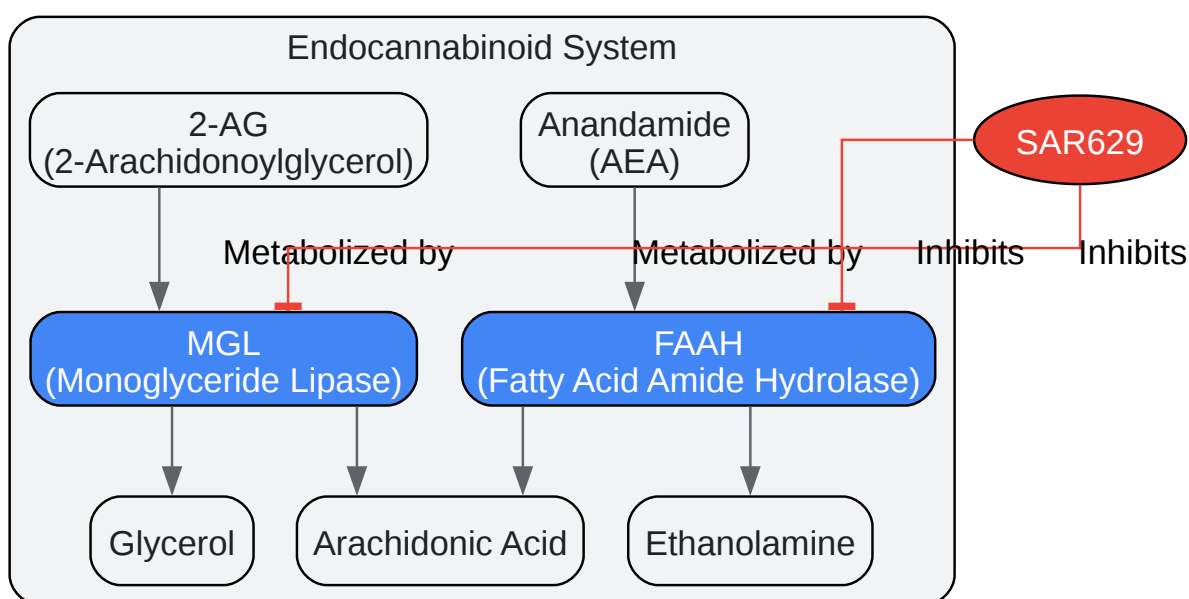
SAR629 is a potent and covalent inhibitor of monoglyceride lipase (MGL), an enzyme that plays a crucial role in the endocannabinoid system by degrading the endocannabinoid 2-arachidonoylglycerol (2-AG).^{[1][2]} It also exhibits inhibitory activity against fatty acid amide hydrolase (FAAH).^{[1][2]} Accurate and consistent preparation of **SAR629** stock solutions is critical for reliable experimental outcomes in preclinical research and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **SAR629** stock solutions.

Chemical Properties

A summary of the key chemical properties of **SAR629** is presented in the table below.

Property	Value
Molecular Formula	C ₂₀ H ₁₉ F ₂ N ₅ O
Molecular Weight	383.39 g/mol [1][2]
Appearance	White to off-white solid[1]
CAS Number	1221418-42-3[1]

Signaling Pathway Inhibition



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Caption: **SAR629** inhibits MGL and FAAH, key enzymes in endocannabinoid degradation.

Experimental Protocol: Preparation of SAR629 Stock Solution

This protocol details the steps for preparing a 100 mM stock solution of **SAR629** in Dimethyl Sulfoxide (DMSO).

Materials:

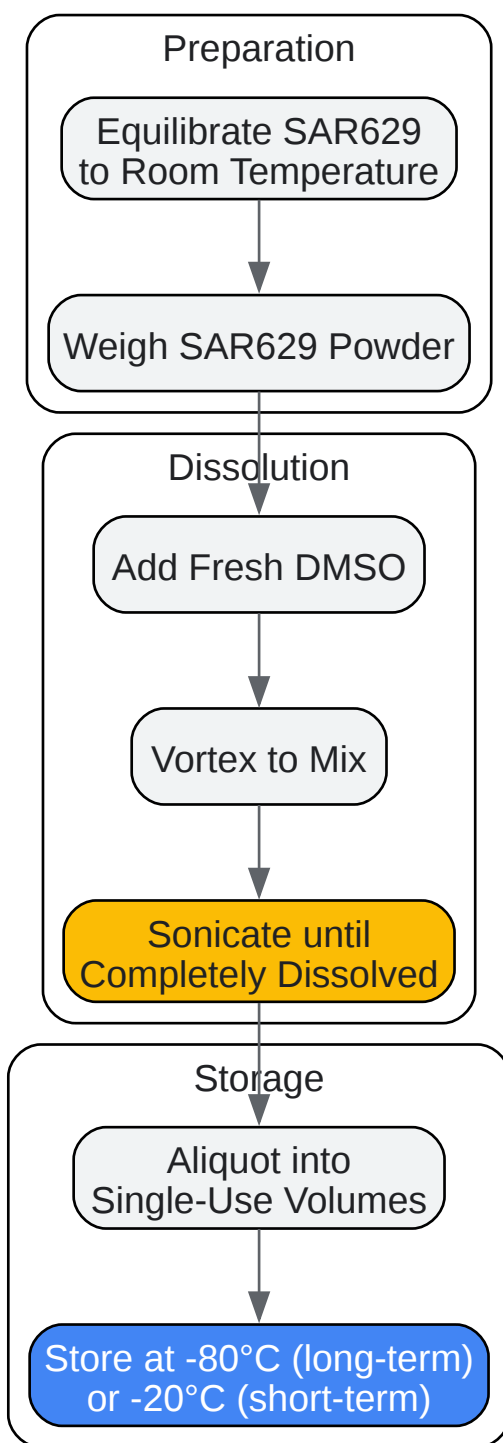
- **SAR629** powder
- Anhydrous/low-water content Dimethyl Sulfoxide (DMSO), freshly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sonicator bath
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-dissolution Preparation:
 - Bring the **SAR629** powder vial to room temperature before opening to prevent condensation.
 - Ensure all glassware and equipment are clean and dry.
 - Perform all steps in a chemical fume hood.
- Weighing **SAR629**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **SAR629** powder into the tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 38.34 mg of **SAR629**.
- Dissolution:
 - Add the appropriate volume of fresh DMSO to the tube containing the **SAR629** powder. It is crucial to use newly opened DMSO as it is hygroscopic, and water content can significantly impact solubility.^[1]

- Vortex the solution for 1-2 minutes to facilitate initial mixing.
- Place the tube in a sonicator bath and sonicate until the solution is clear and all solid has dissolved.^{[1][2]} This may take several minutes. Visually inspect the solution against a light source to ensure complete dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.^[3]
 - For long-term storage, store the aliquots at -80°C, which is reported to be stable for up to 6 months.^{[1][2]}
 - For short-term storage, aliquots can be stored at -20°C for up to one month.^{[1][2]}

Stock Solution Preparation Workflow



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Caption: Workflow for preparing **SAR629** stock solution.

Quantitative Data Summary

The following table provides volumes of DMSO required to prepare various concentrations of **SAR629** stock solutions.

Desired Concentration	Mass of SAR629	Volume of DMSO	Molar Concentration
1 mM	1 mg	2.6083 mL	1 mM
5 mM	1 mg	0.5217 mL	5 mM
10 mM	1 mg	0.2608 mL	10 mM
100 mM	10 mg	0.2608 mL	100 mM
Maximum Solubility	100 mg	1 mL	260.83 mM[1][2]

Data adapted from MedChemExpress product information.[1][2]

Safety and Handling Precautions

- **SAR629** is for research use only and has not been approved for medical applications.[2]
- Always handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[4]
- Avoid inhalation of the powder and contact with skin and eyes.[4]
- In case of contact, wash the affected area thoroughly with water.[5]
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

By following these guidelines, researchers can ensure the accurate and safe preparation of **SAR629** stock solutions for their experimental needs.

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